

Application Notes and Protocols: B 193 (AMG 193)

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Compound of Interest

Compound Name: B 193
CAS No.: 124824-14-2
Cat. No.: B054887

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Introduction

B 193, also known as AMG 193, is a potent and orally active MTA-cooperative inhibitor of Protein Arginine Methyltransferase 5 (PRMT5).[1][2][3] It selectively targets cancer cells with methylthioadenosine phosphorylase (MTAP) deletion, a common genetic alteration in various cancers.[4][5] In MTAP-deleted cells, the accumulation of methylthioadenosine (MTA) facilitates the binding of AMG 193 to PRMT5, leading to enhanced inhibition of its methyltransferase activity.[4][6] This targeted inhibition induces DNA damage, cell cycle arrest, and aberrant mRNA splicing, ultimately leading to antitumor effects while sparing normal tissues with intact MTAP.[4][7]

These application notes provide detailed protocols for the preparation and handling of AMG 193 solutions and summarize its stability data to aid in preclinical research and development.

Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility of AMG 193 is presented in Table 1. This data is essential for the accurate preparation of stock solutions and experimental formulations.

Property	Value	Reference
Chemical Formula	C ₂₂ H ₁₉ F ₃ N ₄ O ₃	[1]
Molecular Weight	444.41 g/mol	[1]
CAS Number	2790567-82-5	[1]
Solubility in DMSO	89 mg/mL (200.26 mM)	[1][3]
Solubility in Ethanol	30 mg/mL	[3]
Solubility in Water	Insoluble	[3]

Solution Preparation Protocols

Accurate and consistent preparation of AMG 193 solutions is critical for reproducible experimental results. The following protocols detail the preparation of stock solutions and formulations for in vitro and in vivo studies.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

Materials:

- AMG 193 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Equilibrate the AMG 193 powder to room temperature before opening the vial to prevent moisture condensation.
- Weigh the desired amount of AMG 193 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.44 mg of AMG 193.
- Add the appropriate volume of anhydrous DMSO to the AMG 193 powder. For a 10 mM solution, add 1 mL of DMSO for every 4.44 mg of AMG 193.
- Vortex the solution until the AMG 193 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if precipitation occurs.^{[2][8]}
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

Protocol 2: Formulation for In Vitro Cell-Based Assays

Materials:

- 10 mM AMG 193 DMSO stock solution (from Protocol 1)
- Appropriate cell culture medium (e.g., RPMI-1640, DMEM)
- Sterile dilution tubes

Procedure:

- Thaw a single-use aliquot of the 10 mM AMG 193 DMSO stock solution.
- Perform serial dilutions of the stock solution in the desired cell culture medium to achieve the final working concentrations.
- Ensure the final concentration of DMSO in the cell culture medium is consistent across all experimental conditions and does not exceed a level that is toxic to the cells (typically $\leq 0.5\%$).

Protocol 3: Formulation for In Vivo Oral Administration (Aqueous Suspension)

This formulation was used in preclinical xenograft studies.[\[4\]](#)

Materials:

- AMG 193 powder
- 2% Hydroxypropyl methylcellulose (HPMC) in sterile water
- 0.1% Tween-80 in sterile water
- pH meter and solutions for pH adjustment (e.g., HCl, NaOH)
- Sterile tubes and homogenizer or sonicator

Procedure:

- Prepare a solution of 2% HPMC and 0.1% Tween-80 in sterile water.
- Adjust the pH of the vehicle solution to 2.0.[\[4\]](#)
- Weigh the required amount of AMG 193 powder for the desired final concentration.
- Add the AMG 193 powder to the vehicle solution.
- Mix thoroughly using a vortex mixer and a homogenizer or sonicator to create a uniform suspension.
- This formulation should be stored at 2°C–8°C and protected from light. Mix well before each oral administration.[\[4\]](#)

Protocol 4: Formulation for In Vivo Administration (Solubilized Formulation)

This is a general formulation for achieving a clear solution for in vivo use.[\[2\]](#)[\[8\]](#)

Materials:

- AMG 193 DMSO stock solution (e.g., 50 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl) or ddH₂O
- Sterile tubes

Procedure:

- Prepare a concentrated stock solution of AMG 193 in DMSO.
- In a sterile tube, add the following solvents sequentially, ensuring complete mixing after each addition:
 - 10% DMSO (from the concentrated stock)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline or ddH₂O
- For example, to prepare 1 mL of a 5 mg/mL working solution:
 - Add 100 µL of a 50 mg/mL DMSO stock solution.
 - Add 400 µL of PEG300 and mix until clear.
 - Add 50 µL of Tween-80 and mix.
 - Add 450 µL of saline to reach a final volume of 1 mL.
- The final solution should be clear. This working solution should be prepared fresh and used on the same day for optimal results.[8]

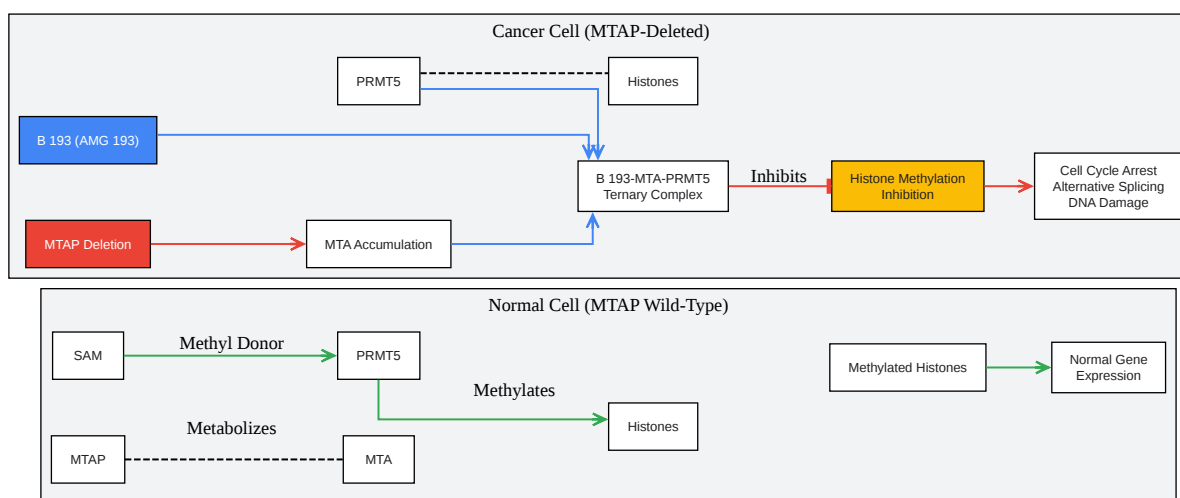
Stability and Storage

Proper storage of AMG 193 is essential to maintain its integrity and activity. The recommended storage conditions are summarized in Table 2.

Form	Storage Temperature	Stability Period	Reference
Powder	-20°C	3 years	[3]
DMSO Stock Solution	-80°C	1 year	[3]
DMSO Stock Solution	-20°C	1 month	[3]
Aqueous Suspension	2°C–8°C	Not specified	[4]

Note: It is strongly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[2][3] While the product can be shipped at room temperature, long-term storage should adhere to the conditions above.[1]

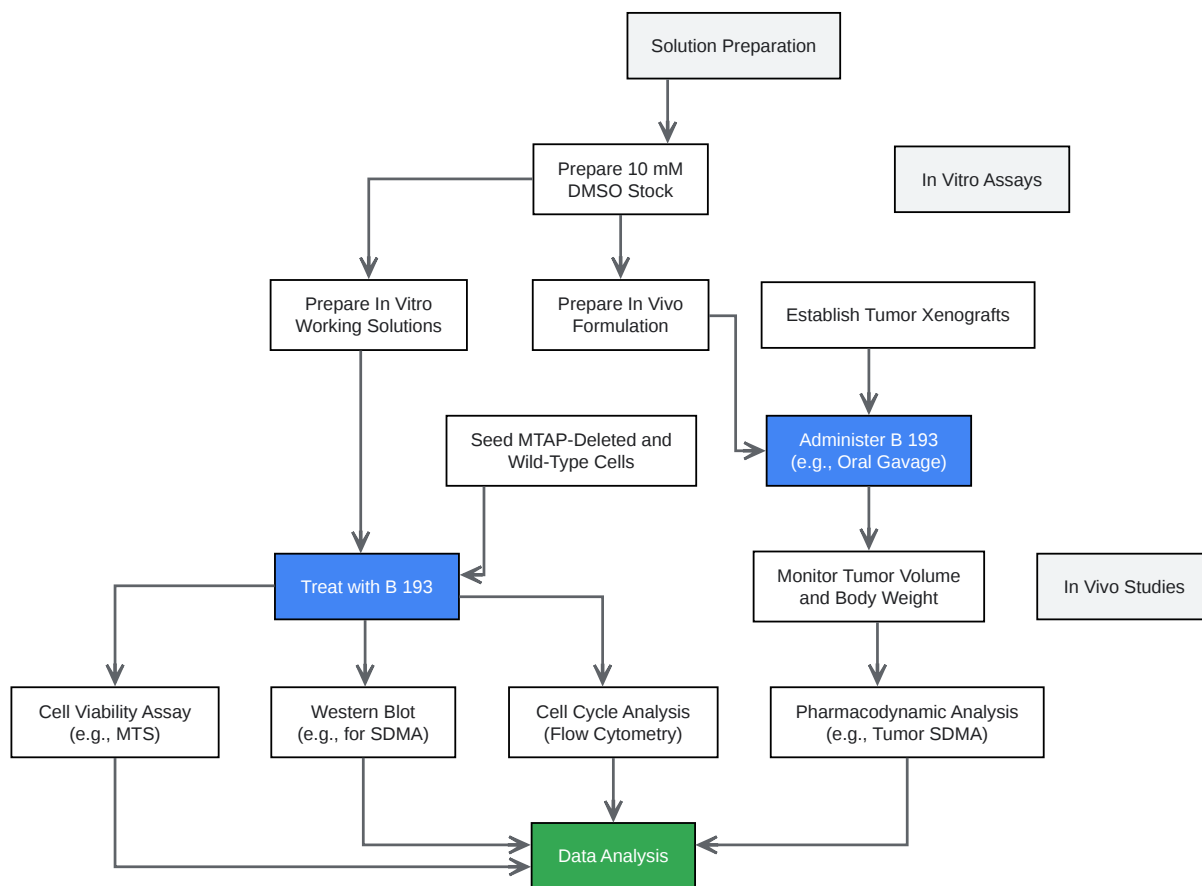
Signaling Pathway and Mechanism of Action



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Caption: Mechanism of action of **B 193** (AMG 193).

Experimental Workflow



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Caption: General experimental workflow for **B 193**.

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